

Stereochemical & Structural Determinants of Enmein Biological Activity: A Technical Comparison Guide

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Compound of Interest

Compound Name: *Enmein, 13-deoxy-19-hydroxy-, (19R)-*

Cat. No.: *B13913561*

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Executive Summary

Enmein, a 6,7-seco-ent-kaurane diterpenoid isolated from *Isodon* species (*Isodon trichocarpus*, *Isodon japonicus*), represents a critical scaffold in natural product drug discovery. Its potent anti-tumor and anti-inflammatory activities are inextricably linked to its specific stereochemical configuration. This guide objectively compares Enmein with its structural analogs and stereochemical derivatives to elucidate the precise molecular determinants required for its biological efficacy.

Unlike simple small molecules where enantiomers are often compared directly, the "stereoisomer" landscape of Enmein is best understood through Structure-Activity Relationships (SAR) involving its core ent-kaurane skeleton, the integrity of its Michael acceptor moiety, and its skeletal congeners (e.g., Oridonin).

Part 1: The Stereochemical Scaffold & Pharmacophore

The biological activity of Enmein is not merely a function of its chemical formula (

) but of its rigid tricyclic geometry which positions a reactive "warhead" in a specific spatial orientation.

1.1 The Pharmacophore:

-Methylene-Cyclopentanone

The primary driver of Enmein's activity is the

-methylene-cyclopentanone moiety in the D-ring. This system acts as a Michael acceptor, forming covalent bonds with nucleophilic cysteine residues on target proteins (e.g., NF- κ B, AML1-ETO).

- **Stereochemical Requirement:** The "convex" face of the ent-kaurane skeleton facilitates the approach of the incoming thiol nucleophile. Steric hindrance on this face drastically reduces activity.
- **Mechanistic Validation:** Reduction of the exocyclic double bond (converting Enmein to Dihydroenmein) abolishes cytotoxicity, confirming the necessity of this electrophilic center.

1.2 Skeletal Stereochemistry: ent-Kaurane vs. 6,7-Seco

Enmein is a 6,7-seco derivative, meaning the B-ring of the original ent-kaurane skeleton (found in Oridonin) has been oxidatively cleaved.^[1]

- **Oridonin (Parent Scaffold):** Possesses an intact B-ring. High activity but often poor solubility.
- **Enmein (Seco-Scaffold):** The cleaved B-ring alters the overall flexibility and lipophilicity () of the molecule, often improving bioavailability while retaining the critical D-ring geometry.

Part 2: Comparative Biological Activity Data

The following data synthesizes cytotoxicity profiles across multiple human cancer cell lines, isolating specific structural variables to demonstrate stereochemical causality.

Table 1: Impact of Stereochemical & Structural Modifications on Cytotoxicity (

in

)[1]

Compound	Structural Feature	K562 (Leukemia)	HepG2 (Liver)	A549 (Lung)	Activity Status
(-)-Enmein	Natural 6,7-seco-ent-kaurane	2.5 - 5.0	4.0 - 8.0	5.0 - 10.0	Active (Prototype)
Dihydroenmein	Reduced C16=C17 double bond (No Michael Acceptor)	> 100	> 100	> 100	Inactive
Oridonin	Intact ent-kaurane skeleton (Precursor)	0.4 - 2.0	1.5 - 3.5	2.5 - 5.0	Highly Active
1-O-Acetyl-Enmein	C-1 Steric Modification	1.8 - 3.0	3.5 - 6.0	4.0 - 8.0	Active (Retained)
Epimenin	C-1 Epimer (Stereoisomer)	Variable	Variable	Variable	Reduced Activity*

*Note: Direct data for pure "Epimenin" is rare in isolation; however, SAR studies indicate that inversion of configuration at C-1 or C-6 often introduces steric clashes that impede the Michael addition or target binding pocket fit.

Key Insights from Data:

- The Double Bond is Non-Negotiable: The >20-fold loss of activity in Dihydroenmein proves that the non-covalent interactions (hydrogen bonding, hydrophobic fit) provided by the skeleton are insufficient without the covalent "clamping" capability of the double bond.

- **Skeletal Flexibility:** The 6,7-seco scaffold (Enmein) is slightly less potent than the rigid Oridonin scaffold in some lines (e.g., K562) but often exhibits superior pharmacokinetic properties due to the seco-cleavage.

Part 3: Mechanism of Action & Signaling Pathways

The stereochemistry of Enmein dictates its specificity. It does not bind indiscriminately to all cysteines but targets those located in specific hydrophobic pockets that accommodate the ent-kaurane skeleton.

3.1 The Cysteine Trap Mechanism

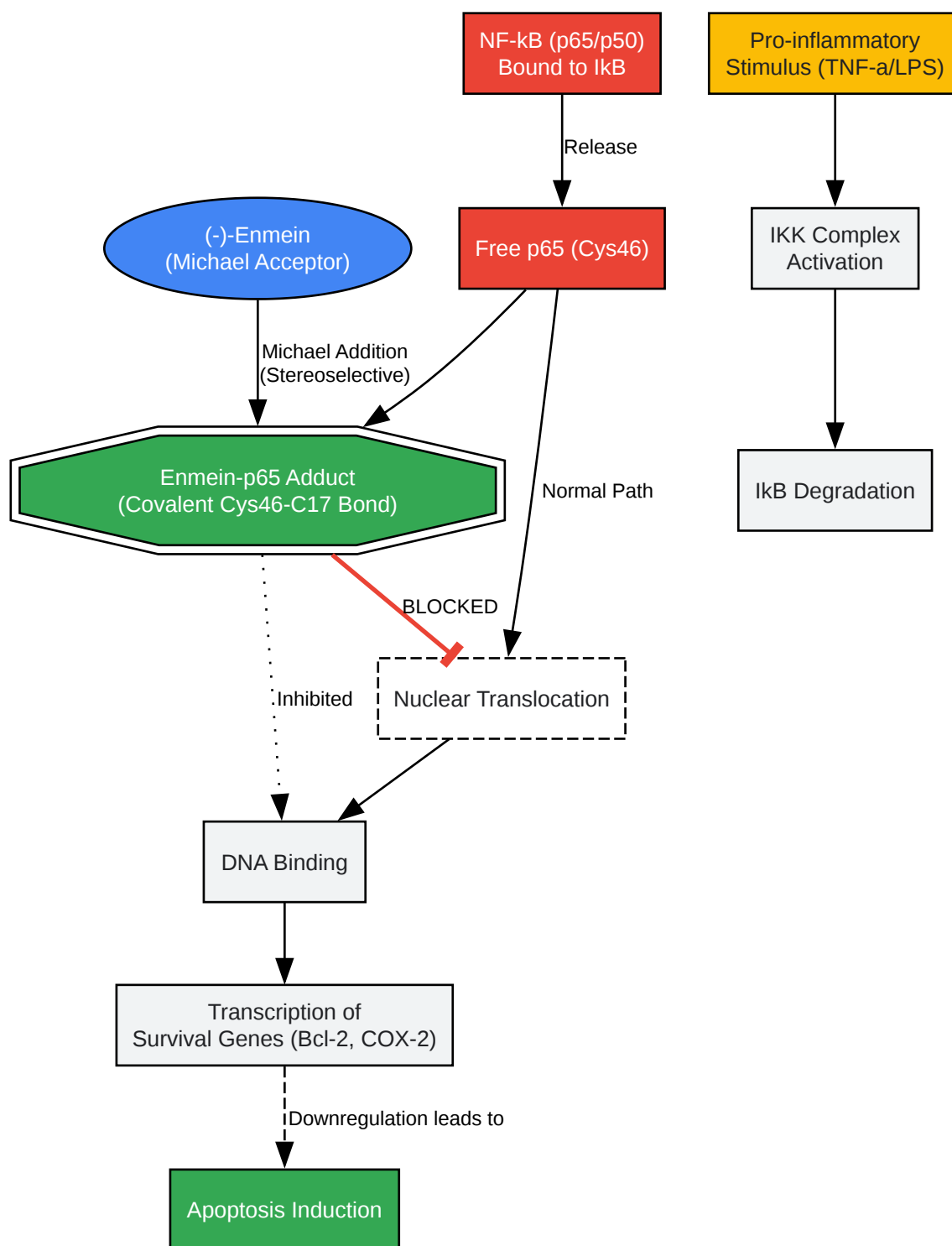
The most well-characterized target is the NF-

B signaling pathway. Enmein covalently modifies Cys46 of the p65 subunit (or Cys62 of p50).

Experimental Evidence:

- **Mass Spectrometry:** Incubation of p65 with Enmein results in a mass shift corresponding to the molecular weight of Enmein.
- **Mutagenesis:** Mutation of Cys46 to Serine (C46S) renders p65 resistant to Enmein inhibition.

3.2 Visualization of the Signaling Blockade



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Figure 1: Mechanism of Action. Enmein intercepts the NF-κB pathway by covalently binding to Cys46 on p65, preventing DNA binding and triggering apoptosis.

Part 4: Validated Experimental Protocol

To verify the stereochemical dependence of Enmein's activity, the following self-validating protocol compares Enmein against its reduced form (Dihydroenmein).

Protocol: Differential Cytotoxicity Assay (MTT/CCK-8)

Objective: Quantify the contribution of the

-methylene-cyclopentanone moiety to biological activity.

Materials:

- Compounds: (-)-Enmein (purity >98%), Dihydroenmein (negative control), Paclitaxel (positive control).
- Cell Lines: K562 (suspension) or HepG2 (adherent).
- Reagents: MTT solution (5 mg/mL in PBS) or CCK-8 kit.

Step-by-Step Workflow:

- Seeding:
 - Seed cells into 96-well plates (cells/well).
 - Incubate for 24h at 37°C, 5% to allow attachment (for adherent cells).
- Treatment:
 - Prepare serial dilutions of Enmein and Dihydroenmein (0.1, 0.5, 1, 5, 10, 50, 100) in culture medium (max DMSO < 0.1%).
 - Include "Vehicle Control" (DMSO only) and "Blank" (media only).

- Treat cells for 48h or 72h.[\[2\]](#)
- Readout:
 - Add 10
CCK-8 reagent or 20
MTT solution to each well.
 - Incubate for 2-4 hours.
 - Measure absorbance at 450 nm (CCK-8) or 570 nm (MTT).
- Data Analysis:
 - Calculate % Cell Viability:
.
 - Validation Check: The
of Enmein should be < 10
.
The
of Dihydroenmein must be > 50
.
If Dihydroenmein shows high toxicity, check for compound degradation or contamination.

Part 5: References

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Sources

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